

Synthesis of 2-Propylisonicotinonitrile: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: 2-Propylisonicotinonitrile

CAS No.: 33744-19-3

Cat. No.: B109319

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This comprehensive technical guide details two effective methodologies for the synthesis of **2-Propylisonicotinonitrile**, a valuable heterocyclic building block in medicinal chemistry and materials science. The protocols provided are designed for researchers, scientists, and drug development professionals, offering in-depth, step-by-step instructions grounded in established chemical principles. This document aims to equip laboratory professionals with the necessary knowledge to confidently replicate these syntheses, understand the underlying reaction mechanisms, and adapt these methods for their specific research needs.

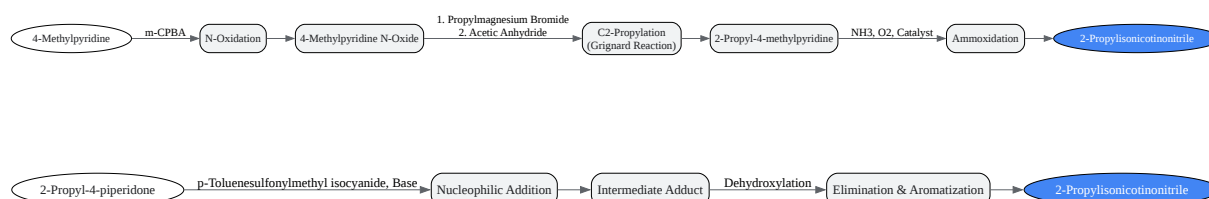
Introduction

2-Propylisonicotinonitrile, also known as 4-cyano-2-propylpyridine, is a substituted pyridine derivative of significant interest in the development of novel pharmaceuticals and functional materials. The presence of both a propyl group and a cyano group on the pyridine ring offers versatile handles for further chemical modifications, making it a key intermediate in the synthesis of more complex molecular architectures. This guide presents two distinct and reliable synthetic pathways to obtain this target compound, each with its own advantages in terms of starting materials, reaction conditions, and scalability.

Synthetic Strategy 1: Multi-step Synthesis from 4-Methylpyridine

This first strategy employs a classical multi-step approach starting from the readily available and inexpensive 4-methylpyridine. This pathway involves three key transformations: N-oxidation, selective C2-propylation via Grignard addition, and finally, amoxidation of the C4-methyl group to the desired nitrile. This route offers a high degree of control and is based on well-established and widely practiced organochemical reactions.

Overall Reaction Scheme:



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